Comparative analysis of the antimicrobial spectrum of bromophenol derivatives

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Compound of Interest

Compound Name:	*3-(2-Amino-ethyl)-4-bromo-phenol hydrobromide*
CAS No.:	*870553-46-1*
Cat. No.:	*B1376504*

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A Comparative Guide to the Antimicrobial Spectrum of Bromophenol Derivatives

Introduction: The Rising Tide of Bromophenols in Antimicrobial Research

The escalating crisis of antimicrobial resistance necessitates an urgent and creative expansion of our therapeutic arsenal. Nature, particularly the marine environment, has proven to be a vast reservoir of novel chemical entities with significant pharmacological potential. Among these, bromophenol derivatives, a class of secondary metabolites predominantly found in marine algae, have emerged as promising candidates for the development of new antimicrobial agents.[1][2] These compounds are characterized by a phenolic ring system substituted with one or more bromine atoms and hydroxyl groups, structural features that are pivotal to their biological activity.

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This guide provides a comparative analysis of the antimicrobial spectrum of various bromophenol derivatives, drawing upon experimental data from peer-reviewed studies. We will delve into their efficacy against a range of pathogenic microorganisms, explore the underlying structure-activity relationships, and provide a detailed protocol for assessing their antimicrobial potential. Our objective is to furnish researchers, scientists, and drug development professionals with a comprehensive resource to inform and accelerate the investigation of this compelling class of natural products.

Comparative Analysis of Antimicrobial Spectrum

The antimicrobial activity of bromophenol derivatives has been evaluated against a diverse panel of microorganisms, including clinically relevant Gram-positive and Gram-negative bacteria, as well as fungi. The following sections and the summary table below collate the available data on their minimum inhibitory concentrations (MIC), providing a basis for comparative assessment. It is important to note that direct comparisons of MIC values across different studies should be made with caution, as variations in experimental methodologies can influence the results.[1]

Activity Against Gram-Positive Bacteria

Bromophenol derivatives have consistently demonstrated potent activity against Gram-positive bacteria, including methicillin-resistant Staphylococcus aureus (MRSA), a notorious multidrug-resistant pathogen.[3][4] For instance, 3-bromo-2,6-dihydroxyacetophenone has been shown to exhibit significant anti-S. aureus activity, including against MRSA strains.[3][4][5] This compound and its derivatives have also been found to inhibit biofilm formation, a critical virulence factor that contributes to the persistence of chronic infections.[3][4] Another notable compound, 3,4,6-tribromo-5-methoxymethyl-benzene-1,2-diol, isolated from the red alga Pterosiphonia complanata, displayed a remarkable MIC of 2.8 µg/mL against Staphylococcus aureus.[6] The polybrominated diphenyl ether, 4,6-dibromo-2-(2′,4′-dibromophenoxy)phenol, has also demonstrated broad-spectrum activity against medically important Gram-positive pathogens.[7]

Activity Against Gram-Negative Bacteria

The efficacy of bromophenol derivatives against Gram-negative bacteria is more variable. While some compounds exhibit moderate to good activity, others are less effective.[4] For

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example, 3-bromo-2,6-dihydroxyacetophenone showed significantly less activity against Pseudomonas aeruginosa compared to its potent effects on S. aureus.[4][8] However, some derivatives have shown promise. An aldehyde isolated from the marine red alga Kappaphycus sp. demonstrated inhibitory activity against Pseudomonas fluorescence.[2] Furthermore, methylrhodomelol, a bromophenol from the red alga Vertebrata lanosa, exhibited weak bacteriostatic activity against P. aeruginosa and was found to enhance the susceptibility of multidrug-resistant strains to the aminoglycoside antibiotic gentamicin.[9] This suggests a potential role for certain bromophenols as adjuvants in combination therapy.

Antifungal Activity

Several bromophenol derivatives have also been reported to possess antifungal properties. Compounds isolated from the marine red alga Symphyocladia latiuscula revealed antimicrobial activities against Candida albicans, with MIC values ranging from 10 to 37.5 µg/mL.[2] This indicates that the therapeutic potential of bromophenols may extend to the treatment of fungal infections.

Data Summary: Antimicrobial Activity of Selected Bromophenol Derivatives

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Bromophenol Derivative	Test Organism	MIC (µg/mL)	Source Organism	Reference
3-Bromo-2,6-dihydroxyacetophenone	Staphylococcus aureus	24	Synthetic	[8]
3-Bromo-2,6-dihydroxyacetophenone	Pseudomonas aeruginosa	780	Synthetic	[8]
Bis(2,3-dibromo-4,5-dihydroxybenzyl) ether	Various Bacteria	< 70	Rhodomela confervoides	[1][3]
3,4,6-Tribromo-5-methoxymethyl-benzene-1,2-diol	Staphylococcus aureus	2.8	Pterosiphonia complanata	[6]
2-(2′,4′-Dibromophenoxy)-4,6-dibromophenol	Staphylococcus aureus (MRSA)	0.117–2.5	Marine Sponge	[7][8]
2-(2′,4′-Dibromophenoxy)-4,6-dibromophenol	Enterococcus faecium (VRE)	0.117–2.5	Marine Sponge	[8]
2-(2′,4′-Dibromophenoxy)-4,6-dibromophenol	Escherichia coli	0.5–2	Marine Sponge	[8]
Unnamed Aldehyde	Pseudomonas fluorescence	Not specified	Kappaphycus sp.	[2]
Unnamed Aldehyde	Staphylococcus aureus	Not specified	Kappaphycus sp.	[2]

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Compounds from Symphyocladia latiuscula	Candida albicans	10 - 37.5	Symphyocladia latiuscula	[2]

Structure-Activity Relationship (SAR) Insights

The antimicrobial efficacy of bromophenol derivatives is intricately linked to their chemical structure. Key determinants of activity include the number and position of bromine and hydroxyl substituents on the aromatic ring(s).[1][10]

- Degree of Bromination: Generally, an increase in the number of bromine atoms on the phenolic ring tends to enhance antimicrobial activity.[10] This is likely due to increased lipophilicity, which may facilitate the compound's passage through microbial cell membranes. However, this is not a universal rule, and the position of the bromine atoms is also critical.[1]
- Hydroxyl Groups: The presence and position of hydroxyl groups are crucial for the biological activity of bromophenols. These groups can participate in hydrogen bonding and may be involved in interactions with microbial enzymes or other cellular targets.
- Overall Molecular Architecture: The overall shape and size of the molecule, including the presence of ether linkages or other functional groups, also play a significant role. For instance, dimeric bromophenols, such as bis(2,3-dibromo-4,5-dihydroxybenzyl) ether, often exhibit potent antimicrobial activity.[1]

Further systematic studies involving the synthesis and biological evaluation of a wide range of bromophenol analogues are needed to fully elucidate the complex structure-activity relationships and to guide the rational design of more potent antimicrobial agents.[1]

Mechanisms of Antimicrobial Action

The precise mechanisms by which bromophenol derivatives exert their antimicrobial effects are still under investigation and may vary between different compounds and microbial species. However, several potential modes of action have been proposed:

- Disruption of Cell Membranes: The lipophilic nature of many bromophenols suggests that they may intercalate into and disrupt the integrity of microbial cell membranes. This can lead

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to leakage of intracellular components and ultimately cell death.

- Inhibition of Biofilm Formation: Several bromophenol derivatives have been shown to inhibit biofilm formation at sub-inhibitory concentrations.[3][4] This is a significant finding, as biofilms are a major contributor to antibiotic resistance and the persistence of infections.

- Enzyme Inhibition: Bromophenols may target and inhibit essential microbial enzymes. For example, some have been shown to inhibit carbonic anhydrase and acetylcholinesterase, although the direct link to their antimicrobial activity is not yet fully established.[11]

- Interference with Energy Metabolism: Transcriptome analysis of P. aeruginosa treated with methylrhodomelol indicated an interference with bacterial carbon and energy metabolism.[9]

Further research is required to delineate the specific molecular targets and signaling pathways affected by bromophenol derivatives in microbial cells.

Experimental Protocols: Determination of Minimum Inhibitory Concentration (MIC)

The broth microdilution method is a standardized and widely used technique for determining the MIC of an antimicrobial agent against a specific microorganism.[8]

Principle

This assay involves exposing a standardized suspension of bacteria to serial dilutions of the test compound in a liquid growth medium within a 96-well microplate. The MIC is defined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism after a defined incubation period.

Step-by-Step Methodology

- Preparation of Test Compound Stock Solution: Dissolve the bromophenol derivative in a suitable solvent (e.g., dimethyl sulfoxide, DMSO) to create a high-concentration stock solution.

- Preparation of Serial Dilutions: In a 96-well microplate, prepare a series of twofold dilutions of the test compound in a sterile liquid growth medium, such as Mueller-Hinton Broth (MHB)

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for bacteria or RPMI-1640 for fungi.

- Preparation of Microbial Inoculum: Culture the test microorganism on an appropriate agar medium. Prepare a standardized suspension of the microorganism in sterile saline or broth to a specific turbidity, typically corresponding to a defined colony-forming unit (CFU) per milliliter.
- Inoculation of Microplate: Add a standardized volume of the microbial inoculum to each well of the microplate containing the serially diluted test compound.
- Controls: Include the following controls in each assay:
  - Positive Control: Wells containing the growth medium and the microbial inoculum, but no test compound. This is to ensure the viability and growth of the microorganism.
  - Negative Control: Wells containing only the growth medium. This is to check for contamination.
  - Solvent Control: Wells containing the growth medium, the microbial inoculum, and the highest concentration of the solvent used to dissolve the test compound. This is to ensure that the solvent itself does not inhibit microbial growth.
- Incubation: Incubate the microplate at the optimal temperature and for the appropriate duration for the test microorganism (e.g., 37°C for 18-24 hours for most bacteria).
- Determination of MIC: After incubation, visually inspect the wells for turbidity (i.e., visible growth). The MIC is the lowest concentration of the test compound in which there is no visible growth. The results can also be read using a microplate reader to measure the optical density at a specific wavelength (e.g., 600 nm).

Visualizing the Experimental Workflow

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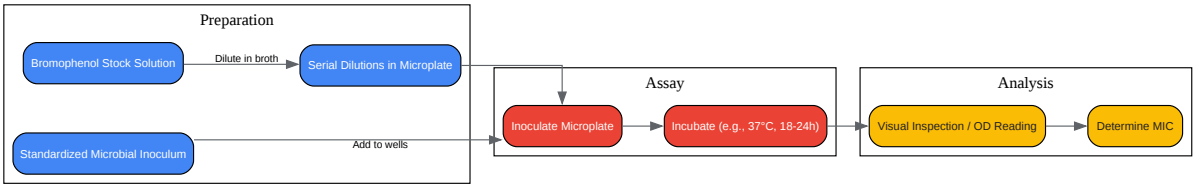

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